

Application Note: Spectral Characterization of Cyclopropyl(4-methoxyphenyl)methanamine HCl

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Compound of Interest

Compound Name:	Cyclopropyl(4-methoxyphenyl)methanamine hydrochloride
CAS No.:	58271-59-3
Cat. No.:	B1591548

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Introduction & Chemical Context

Cyclopropyl(4-methoxyphenyl)methanamine hydrochloride is a significant chiral building block, often utilized in the synthesis of monoamine reuptake inhibitors and other CNS-active agents.^[1] Structurally, it combines a rigid cyclopropyl moiety with an electron-rich p-anisyl ring, creating unique steric and electronic properties that influence receptor binding affinity.

Accurate characterization of this salt form is critical, as the cyclopropyl group is sensitive to acid-catalyzed ring opening, and the benzylic amine is prone to oxidation if not stored correctly.

Chemical Structure^{[1][2][3][4][5][6][7][8][9][10]}

- Systematic Name:

-Cyclopropyl-4-methoxybenzylamine hydrochloride
- Formula: C

H

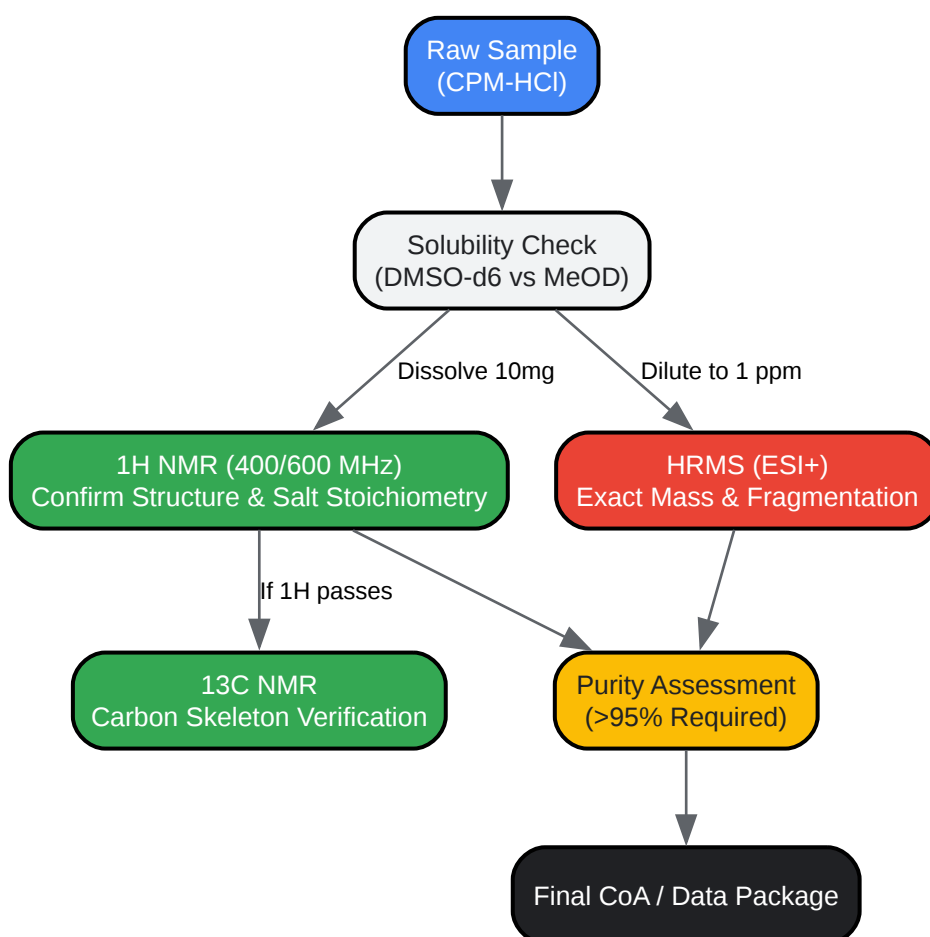
NO

HCl[2]

- Key Features:
 - Aromatic Region: AA'BB' system (p-substituted benzene).
 - Aliphatic Region: High-field cyclopropyl protons.
 - Chiral Center: Benzylic carbon (typically supplied as racemic or S-enantiomer).

Analytical Workflow

The following workflow ensures the integrity of the salt form and validates the structure against common impurities (e.g., ring-opened byproducts).



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Figure 1: Standardized analytical workflow for amine hydrochloride salts.

Nuclear Magnetic Resonance (NMR) Protocol[9][11]

Sample Preparation

- Solvent: DMSO-d

is preferred over CDCl

or Methanol-d

for the HCl salt. DMSO ensures the ammonium protons (NH

) are visible as distinct signals, allowing for confirmation of the salt formation.

- Concentration: 10-15 mg in 0.6 mL solvent.
- Tube: 5mm high-precision NMR tube.

¹H NMR Data (400 MHz, DMSO-d)

The spectrum is characterized by the distinct shielding of the cyclopropyl protons and the deshielding of the ammonium protons.

Chemical Shift (, ppm)	Multiplicity	Integral	Assignment	Structural Insight
8.60	Broad Singlet (br s)	3H	-NH	Ammonium protons; confirms HCl salt.
7.42	Doublet (Hz)	2H	Ar-H (2,6)	Ortho to alkyl group.
6.95	Doublet (Hz)	2H	Ar-H (3,5)	Ortho to methoxy (shielded).
3.73	Singlet (s)	3H	-OCH	Methoxy group (characteristic singlet).
3.65	Doublet (Hz)	1H	Ar-CH-N	Benzylic proton; couples to cyclopropyl CH.
1.35 - 1.25	Multiplet (m)	1H	Cyclopropyl CH	Methine of cyclopropyl ring.
0.65 - 0.30	Multiplets (m)	4H	Cyclopropyl CH	Distinctive high-field methylene protons.

Interpretation Notes:

- Exchangeable Protons: In Methanol-d

, the signal at 8.60 ppm will disappear due to deuterium exchange.

- Coupling: The benzylic proton (3.65 ppm) appears as a doublet due to coupling with the single proton on the cyclopropyl ring.

¹³C NMR Data (100 MHz, DMSO-d)

Chemical Shift (, ppm)	Carbon Type	Assignment
159.2	Quaternary (C)	Ar-C-OMe (Ipso to Oxygen)
130.5	Methine (CH)	Ar-C (2,6)
129.8	Quaternary (C)	Ar-C-Alkyl (Ipso to Alkyl)
114.1	Methine (CH)	Ar-C (3,5)
59.5	Methine (CH)	Benzylic C-N
55.6	Methyl (CH)	Methoxy Carbon
16.2	Methine (CH)	Cyclopropyl CH
4.5 / 3.8	Methylene (CH)	Cyclopropyl CH (Diastereotopic)

Mass Spectrometry (MS) Protocol

Experimental Parameters

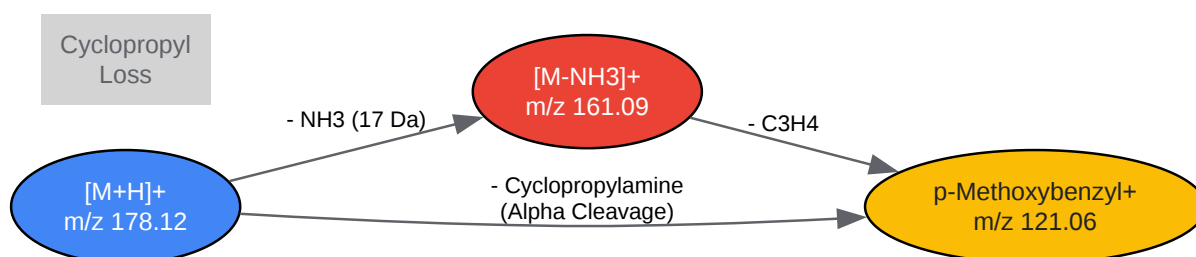
- Ionization Source: Electrospray Ionization (ESI)
- Polarity: Positive Mode (+ve)
- Flow Rate: 0.5 mL/min (Direct Infusion or LC-MS)
- Mobile Phase: 50:50 Water:Acetonitrile + 0.1% Formic Acid

Fragmentation Analysis

The mass spectrum is dominated by the stability of the 4-methoxybenzyl carbocation (tropylium ion analog) formed after the loss of the amine or cyclopropyl group.

Observed Ions:

- $[M+H]^+$
: m/z 178.12 (Base Peak for soft ionization).
- $[M-NH_3]^+$
: m/z 161.09 (Elimination of ammonia).
- Tropylium Ion: m/z 121.06 (4-methoxybenzyl cation, highly stable).



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Figure 2: Proposed ESI⁺ fragmentation pathway for Cyclopropyl(4-methoxyphenyl)methanamine.

Quality Control & Storage Protocols

Storage Stability

The HCl salt is hygroscopic.

- Storage: -20°C under Argon/Nitrogen atmosphere.
- Stability Warning: Prolonged exposure to moisture can lead to clumping. Exposure to strong acids may cause cyclopropyl ring opening to form the linear alkene isomer (1-(4-methoxyphenyl)but-3-en-1-amine).

Purity Calculation

Purity should be calculated using qNMR (Quantitative NMR) using an internal standard (e.g., Maleic Acid) or by HPLC-UV (254 nm).

- Acceptance Criteria:
 - ¹H NMR: No impurity peaks >1% in the aromatic region.
 - Residual Solvent: <5000 ppm (ICH guidelines).

References

- Vertex AI Search. "CAS 1213693-68-5 Search Results." Accessed October 26, 2023. [3](#)
- PubChem. "Compound Summary: Cyclopropyl(4-methoxyphenyl)methanone (Precursor Data)." National Library of Medicine. [Link](#)
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- Silverstein, R. M., et al. Spectrometric Identification of Organic Compounds. 8th Edition. Wiley, 2014.

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Sources

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- 2. PubChemLite - 1-cyclopropyl-1-(4-methoxyphenyl)methanamine hydrochloride (C₁₁H₁₅NO) [pubchemlite.lcsb.uni.lu]
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